

# "Ethyl 2,2-dimethyl-3-oxobutanoate safety data sheet and handling precautions"

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## Compound of Interest

Compound Name: Ethyl 2,2-dimethyl-3-oxobutanoate

Cat. No.: B020483

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An In-depth Technical Guide to the Safe Handling of **Ethyl 2,2-dimethyl-3-oxobutanoate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety data and handling precautions for **Ethyl 2,2-dimethyl-3-oxobutanoate** (CAS No. 597-04-6). The information is compiled to ensure the safe use of this chemical in a laboratory and research environment.

## Section 1: Chemical Identification and Properties

- Chemical Name: **Ethyl 2,2-dimethyl-3-oxobutanoate**<sup>[1][2]</sup>
- Synonyms: 2,2-dimethyl-acetoacetic acid ethyl ester, ethyl 2,2-dimethylacetoacetate, Butanoic acid, 2,2-dimethyl-3-oxo-, ethyl ester<sup>[1][2]</sup>
- CAS Number: 597-04-6<sup>[1][2]</sup>
- Molecular Formula: C<sub>8</sub>H<sub>14</sub>O<sub>3</sub><sup>[1][2]</sup>
- Molecular Weight: 158.19 g/mol <sup>[2]</sup>

Table 1: Physical and Chemical Properties

Property	Value	Source
Physical State	Liquid / Oil	[3][4]
Color	Clear Colorless	[4]
Boiling Point	262.9°C at 760mmHg[1] / 185 °C[5] / 182°C (estimate)[4]	[1][4][5]
Flash Point	113.7°C	[1]
Density	0.976 g/cm <sup>3</sup> [1] / 0.977 g/mL[5]	[1][5]
Refractive Index	1.42[1] / 1.418[5]	[1][5]
Water Solubility	Information not available	
Storage Temperature	2-8°C, Sealed in dry conditions	[4]

## Section 2: Hazard Identification and GHS Classification

**Ethyl 2,2-dimethyl-3-oxobutanoate** is classified as a hazardous chemical. The following tables summarize its GHS classification and associated hazard and precautionary statements.

Table 2: GHS Hazard Classification

Hazard Class	Category
Flammable liquids	Category 4[2][3]
Acute toxicity, oral	Category 4[2]
Skin corrosion/irritation	Category 2[2][3]
Serious eye damage/eye irritation	Category 2A[2][3]
Specific target organ toxicity, single exposure; Respiratory tract irritation	Category 3[2][3]
Acute toxicity, dermal	Not specified
Acute toxicity, inhalation	Not specified

Table 3: GHS Hazard and Precautionary Statements[2][4]

Type	Code	Statement
Hazard	H227	Combustible liquid
H302	Harmful if swallowed	Keep away from heat/sparks/open flames/hot surfaces. — No smoking
H315	Causes skin irritation	
H319	Causes serious eye irritation	
H335	May cause respiratory irritation	
Precautionary	P210	
P261	Avoid breathing dust/fume/gas/mist/vapors/spray	Keep away from heat/sparks/open flames/hot surfaces. — No smoking
P264	Wash skin thoroughly after handling	
P270	Do not eat, drink or smoke when using this product	
P271	Use only outdoors or in a well-ventilated area	
P280	Wear protective gloves/protective clothing/eye protection/face protection	
P301+P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell	
P302+P352	IF ON SKIN: Wash with plenty of soap and water	

P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing
P337+P313	If eye irritation persists: Get medical advice/attention
P403+P233	Store in a well-ventilated place. Keep container tightly closed
P501	Dispose of contents/container to an approved waste disposal plant

## Section 3: Experimental Protocols and Safe Handling

While specific experimental protocols for the determination of all safety data are not publicly available in standard safety data sheets, the handling precautions are derived from the results of such tests. The following section outlines the necessary precautions and personal protective equipment required for handling **Ethyl 2,2-dimethyl-3-oxobutanoate**.

### Engineering Controls

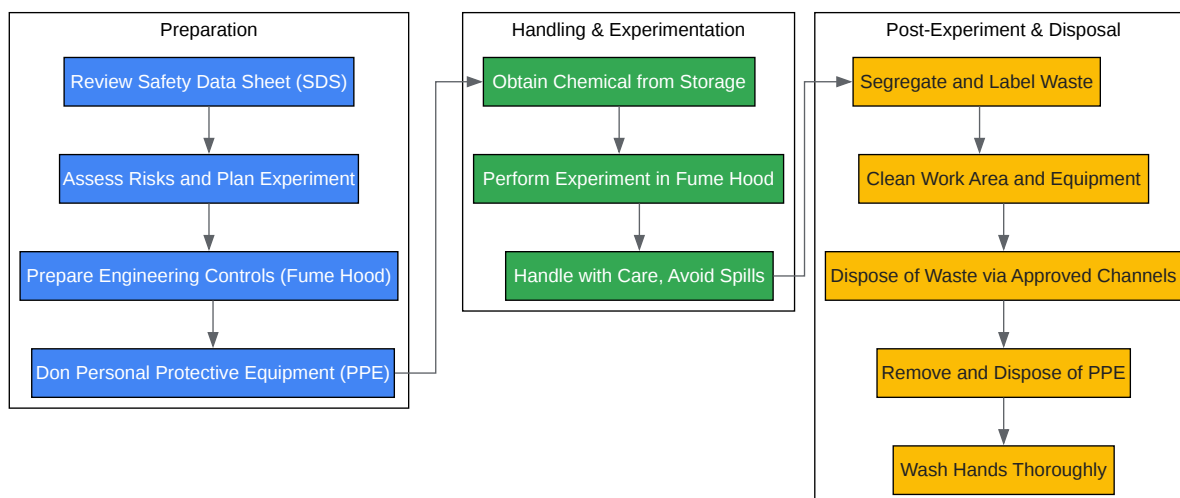
- Work in a well-ventilated area. Use of a chemical fume hood is recommended to keep airborne concentrations low.
- Ensure safety showers and eyewash stations are readily available and in close proximity to the workstation.

### Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or a face shield that is tested and approved under government standards such as NIOSH (US) or EN 166 (EU).<sup>[3]</sup>
- Skin Protection:
  - Wear protective gloves that have been inspected prior to use. Use proper glove removal technique to avoid skin contact.
  - Wear a complete suit protecting against chemicals. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.<sup>[3]</sup>
- Respiratory Protection: For nuisance exposures, use a type P95 (US) or type P1 (EU EN 143) particle respirator. For higher-level protection, use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges.

## Safe Handling Workflow

The following diagram illustrates the standard workflow for safely handling a hazardous chemical like **Ethyl 2,2-dimethyl-3-oxobutanoate**.



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Caption: Safe handling workflow for laboratory chemicals.

## Section 4: First Aid and Emergency Procedures

Table 4: First Aid Measures

Exposure Route	First Aid Procedure	Source
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.	[3]
Skin Contact	Wash off with soap and plenty of water. Consult a physician.	[3]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.	[3]
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.	[3]

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors.[6] Combustible material; containers may explode when heated.[6]
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary.  
[3]

## Accidental Release Measures

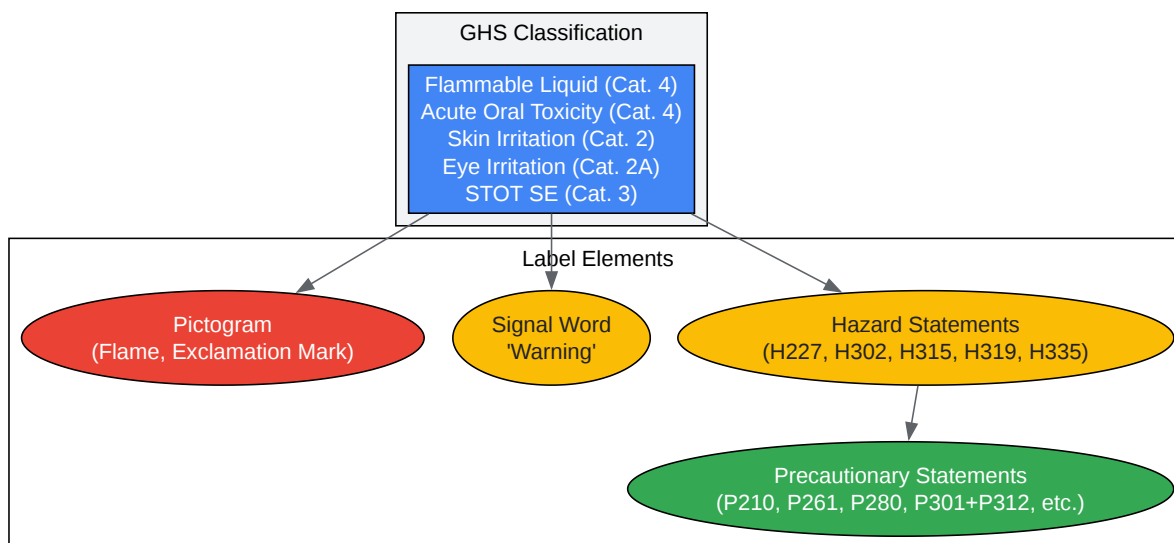
- Personal Precautions: Use personal protective equipment. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation. Evacuate personnel to safe areas.[3]
- Environmental Precautions: Do not let the product enter drains.[3]
- Methods for Cleaning Up: Soak up with inert absorbent material (e.g., sand, silica gel, acid binder, universal binder, sawdust). Keep in suitable, closed containers for disposal.[6] Use



spark-proof tools and explosion-proof equipment.[6]

## Section 5: GHS Hazard Communication

The Globally Harmonized System (GHS) provides a standardized approach to hazard communication. The diagram below illustrates the relationship between the hazard classification and the corresponding labeling elements for **Ethyl 2,2-dimethyl-3-oxobutanoate**.



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Caption: GHS hazard communication elements.

## Section 6: Toxicological and Ecological Information

Table 5: Toxicological Data

Test	Result	Source
Acute Oral Toxicity	Harmful if swallowed (Category 4)	[2]
Skin Corrosion/Irritation	Causes skin irritation (Category 2)	[2]
Serious Eye Damage/Irritation	Causes serious eye irritation (Category 2A)	[2]
Respiratory/Skin Sensitization	No information available	
Germ Cell Mutagenicity	No information available	
Carcinogenicity	No information available	
Reproductive Toxicity	No information available	
STOT-Single Exposure	May cause respiratory irritation (Category 3)	[2]
STOT-Repeated Exposure	No information available	
Aspiration Hazard	No information available	

### Ecological Information

- No quantitative data on ecotoxicity, persistence, degradability, or bioaccumulation is available in the provided search results. It is recommended to prevent the release of this chemical into the environment.

## Section 7: Disposal and Transport

### Disposal Considerations

- Dispose of this chemical and its container to an approved waste disposal plant.[6] Disposal must be in accordance with all applicable federal, state, and local environmental regulations.

### Transport Information

- Transport information is not consistently available across safety data sheets for this specific chemical. It is recommended to consult the specific supplier's SDS for the most accurate and up-to-date transportation classification. For similar combustible liquids, it may be classified under a general entry.

This guide is intended for informational purposes and should not replace a thorough review of the substance-specific Safety Data Sheet (SDS) provided by the manufacturer. Always prioritize the information on the supplier's SDS.

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